

Technical Guide: Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C

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Compound of Interest

Compound Name: Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C
Cat. No.: B15558482

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Introduction

Formaldehyde, a ubiquitous and highly reactive aldehyde, is a compound of significant interest across various scientific disciplines, from environmental monitoring to pharmaceutical sciences. Its quantification at trace levels presents a considerable analytical challenge due to its volatility and reactivity. The derivatization of formaldehyde with 2,4-dinitrophenylhydrazine (DNPH) to form the stable and chromophoric Formaldehyde 2,4-dinitrophenylhydrazone (Formaldehyde-DNPH) is a cornerstone of its analytical determination.^[1] For enhanced accuracy and precision in quantitative assays, particularly those employing mass spectrometry, the use of a stable isotope-labeled internal standard is indispensable. This guide provides an in-depth technical overview of Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C, a critical tool for the robust quantification of formaldehyde.

The CAS Number: A Note on Isotopic Labeling

A frequently asked question pertains to the specific CAS (Chemical Abstracts Service) Registry Number for Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C. It is important to note that a unique

CAS number has not been assigned to this specific isotopologue. Instead, the scientific community and commercial suppliers commonly reference the CAS number of the unlabeled parent compound:

- Formaldehyde 2,4-Dinitrophenylhydrazone: CAS No. 1081-15-8[2][3]

The isotopic labeling is then specified in the product description, indicating the presence of a carbon-13 atom. The precursor, ^{13}C -labeled formaldehyde, does have a specific CAS number:

- Formaldehyde- ^{13}C : CAS No. 3228-27-1[4]

This distinction is crucial for accurate sourcing of reagents and for clear documentation in research and regulatory submissions.

Synthesis and Mechanism

The synthesis of Formaldehyde 2,4-Dinitrophenylhydrazone- ^{13}C is achieved through the reaction of ^{13}C -labeled formaldehyde with 2,4-dinitrophenylhydrazine. This reaction is a classic example of a condensation reaction between a carbonyl compound and a hydrazine derivative.

Reaction Mechanism: The lone pair of electrons on the terminal nitrogen of the hydrazine attacks the electrophilic carbonyl carbon of the ^{13}C -formaldehyde. This is followed by a proton transfer and the elimination of a water molecule to form the stable hydrazone. The reaction is typically acid-catalyzed.

Step-by-Step Synthesis Protocol

This protocol outlines the general procedure for the synthesis of Formaldehyde 2,4-Dinitrophenylhydrazone- ^{13}C .

Materials:

- Formaldehyde- ^{13}C solution (e.g., 20 wt. % in water)[4]
- 2,4-Dinitrophenylhydrazine (DNPH)
- Acetonitrile (HPLC grade)

- Phosphoric acid or Sulfuric acid (catalyst)
- Milli-Q water or equivalent high-purity water

Procedure:

- Preparation of DNPH Reagent: Prepare a saturated solution of 2,4-dinitrophenylhydrazine in acetonitrile. Acidify the solution by adding a small amount of concentrated phosphoric acid or sulfuric acid.
- Derivatization Reaction: In a clean glass vial, add a known amount of the Formaldehyde- ^{13}C solution. To this, add an excess of the acidified DNPH reagent.
- Reaction Incubation: Cap the vial and allow the reaction to proceed at room temperature for at least one hour to ensure complete derivatization. Gentle heating (e.g., 60°C for 30 minutes) can be employed to accelerate the reaction.[\[5\]](#)[\[6\]](#)
- Purification (if necessary): For high-purity standards, the resulting solution can be purified using recrystallization or column chromatography to remove unreacted DNPH and other impurities.
- Verification: The identity and purity of the synthesized Formaldehyde 2,4-Dinitrophenylhydrazone- ^{13}C should be confirmed using analytical techniques such as HPLC-UV, LC-MS, and NMR.

Physicochemical Properties

The physicochemical properties of Formaldehyde 2,4-Dinitrophenylhydrazone- ^{13}C are nearly identical to its unlabeled counterpart, with a slight difference in molecular weight due to the presence of the ^{13}C isotope.

Property	Value	Source(s)
Molecular Formula	C ₆ ¹³ CH ₆ N ₄ O ₄	[7]
Molecular Weight	211.14 g/mol	[7]
Unlabeled Molecular Weight	210.15 g/mol	[2]
Appearance	Orange to brown crystalline powder	[8]
Melting Point	165-168 °C	[8]
Solubility	Slightly soluble in acetone, DMSO, and methanol	[1]
UV-Vis λ _{max}	~360 nm in acetonitrile	[9]

Application in Quantitative Analysis: An Internal Standard of Excellence

The primary and most critical application of Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C is as an internal standard in isotope dilution mass spectrometry methods for the highly accurate quantification of formaldehyde.[3] Its utility stems from several key advantages:

- **Chemical and Physical Similarity:** Being chemically identical to the analyte's derivative, it co-elutes chromatographically and exhibits the same ionization efficiency in the mass spectrometer, correcting for matrix effects and variations in instrument response.
- **Mass Difference:** The known mass difference allows for the simultaneous detection and differentiation of the analyte and the internal standard by the mass spectrometer.
- **Correction for Sample Loss:** It accurately accounts for any loss of analyte during sample preparation, extraction, and derivatization.

Experimental Workflow: Quantification of Formaldehyde in an Aqueous Matrix

The following protocol provides a detailed workflow for the quantification of formaldehyde in a water sample using Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C as an internal standard, followed by HPLC-MS/MS analysis.

1. Reagent and Standard Preparation:

- **DNPH Derivatization Solution:** Prepare a solution of 2,4-dinitrophenylhydrazine in acetonitrile with a catalytic amount of phosphoric acid.
- **Calibration Standards:** Prepare a series of calibration standards by spiking known concentrations of unlabeled formaldehyde into clean water.
- **Internal Standard Spiking Solution:** Prepare a solution of Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C in acetonitrile at a known concentration.

2. Sample Preparation and Derivatization:

- To a known volume of the water sample, add a precise volume of the Formaldehyde 2,4-Dinitrophenylhydrazone-¹³C internal standard spiking solution.
- Add an excess of the DNPH derivatization solution to the sample.
- Vortex the sample and allow it to react for at least 60 minutes at room temperature.
- For each calibration standard, perform the same derivatization procedure.

3. Solid-Phase Extraction (SPE) Cleanup (Optional but Recommended):

- Condition a C18 SPE cartridge with acetonitrile followed by deionized water.
- Load the derivatized sample onto the SPE cartridge.
- Wash the cartridge with a low-organic-content solvent (e.g., water/acetonitrile mixture) to remove interfering substances.
- Elute the DNPH derivatives with acetonitrile.

4. HPLC-MS/MS Analysis:

- HPLC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase: A gradient of water and acetonitrile, both typically containing a small amount of formic acid to aid ionization.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

MRM Transitions:

- Unlabeled Formaldehyde-DNPH: Monitor the transition from the precursor ion (m/z 209.0) to a specific product ion.
- ^{13}C -Labeled Formaldehyde-DNPH: Monitor the transition from the precursor ion (m/z 210.0) to the same product ion.

5. Data Analysis:

- Integrate the peak areas for both the unlabeled and ^{13}C -labeled Formaldehyde-DNPH MRM transitions.
- Calculate the ratio of the peak area of the unlabeled analyte to the peak area of the ^{13}C -labeled internal standard.
- Construct a calibration curve by plotting this ratio against the concentration of the unlabeled formaldehyde in the calibration standards.
- Determine the concentration of formaldehyde in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Workflow for the quantification of formaldehyde using ^{13}C -labeled internal standard.

Conclusion

Formaldehyde 2,4-Dinitrophenylhydrazone- ^{13}C is an essential tool for any laboratory engaged in the precise and accurate quantification of formaldehyde. Its use as an internal standard in isotope dilution mass spectrometry methods provides a robust and reliable means to overcome the challenges associated with trace-level analysis of this important compound. By understanding its synthesis, properties, and the nuances of its application, researchers can significantly enhance the quality and defensibility of their analytical data.

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